

Application Note: Capreomycin Sulfate Stock Solution Preparation & Storage Stability

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Compound of Interest

Compound Name: Capreomycin (sulfate)

Cat. No.: B8069305

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Abstract & Scientific Context

Capreomycin sulfate (CAS: 1405-37-4) is a cyclic polypeptide antibiotic isolated from *Streptomyces capreolus*.^{[1][2][3]} It acts as a critical second-line agent for multidrug-resistant tuberculosis (MDR-TB).^{[1][2][3]} Unlike standard aminoglycosides, capreomycin belongs to the tuberactinomycin family.^[4]

Why This Protocol Matters: Capreomycin is supplied as a heterogeneous mixture of four active components (Capreomycin IA, IB, IIA, and IIB) in a sulfate salt form.^{[1][2][3]} This chemical complexity introduces two major sources of experimental error:

- **Potency Variation:** The ratio of components varies by batch, meaning a simple gravimetric calculation (weight/volume) will result in inaccurate dosing.^{[1][3]}
- **Hygroscopicity:** The sulfate salt avidly absorbs atmospheric moisture, altering the effective mass during weighing.

This guide provides a standardized workflow to eliminate these variables, ensuring reproducible *in vitro* and *in vivo* data.

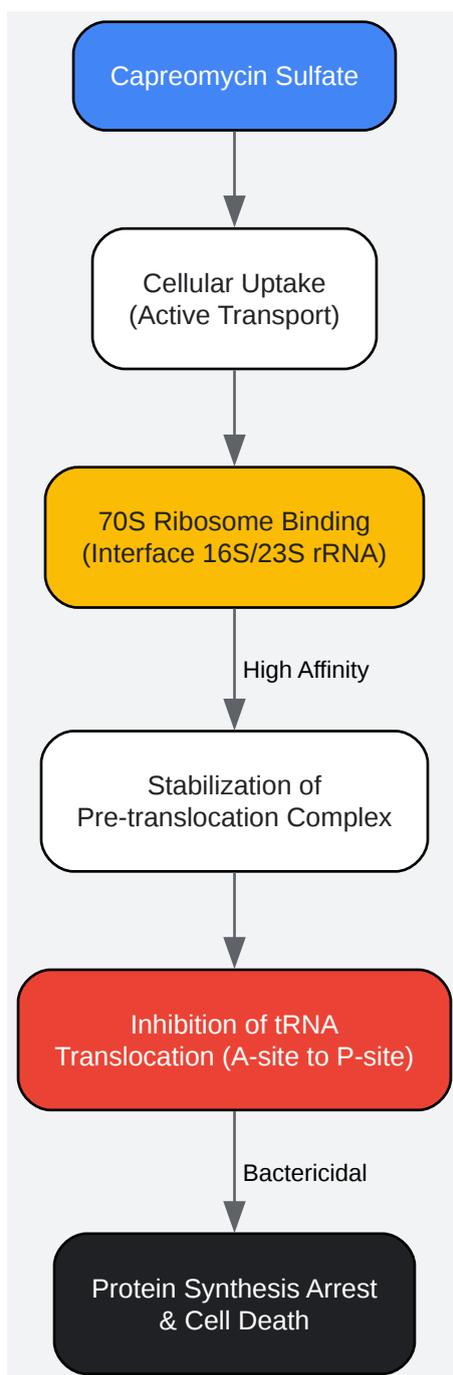
Physicochemical Profile

Property	Specification	Critical Note
Molecular Weight	~752.8 g/mol (Sulfate salt)	Variable.[1][2][3] Do not use generic MW for Molarity calculations; use the specific batch Certificate of Analysis (CoA).
Solubility	Water: ≥ 50 mg/mL	Practically insoluble in ethanol, ether, and chloroform.[1][3]
Appearance	White to off-white powder	Solution may darken to pale straw color over time (oxidation); discard if precipitate forms.[1][2][3]
pKa	6.2, 8.2, 10.1, 13.3	Multiple ionization states affect solubility and membrane permeability.[1][3]
pH Stability	4.5 – 7.5	Rapid degradation occurs in strongly alkaline solutions ($>$ pH 8.0).[1][2][3]

Mechanism of Action (Contextual Grounding)

Understanding the mechanism is vital for designing synergistic assays. Capreomycin inhibits protein synthesis by binding to the 70S ribosome at the interface of the 30S and 50S subunits. [5] Specifically, it bridges Helix 44 of the 16S rRNA and Helix 69 of the 23S rRNA, locking the ribosome in a state that inhibits translocation.[4]

Figure 1: Capreomycin Mechanism Pathway[1][6]



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Caption: Capreomycin binds the ribosomal interface, freezing the translation complex and preventing the translocation step essential for peptide elongation.[1][2][3][5][6]

Protocol: Stock Solution Preparation

Target Concentration: 10 mg/mL (Standard Stock) Solvent: Sterile Deionized Water (Milli-Q) or 0.9% Saline.[1][2][3] Note: PBS is acceptable but water is preferred for long-term frozen storage to avoid phosphate precipitation during freeze-thaw.[1][2][3]

Phase A: The Potency Calculation (Crucial Step)

Do not calculate based on molecular weight. You must calculate based on the Potency ($\mu\text{g}/\text{mg}$) listed on your vial's label or CoA.[1][3]

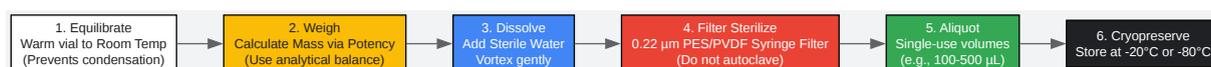
[1][2][3]

Example:

- Target: 10 mL of 10 mg/mL solution.
- Batch Potency: 850 $\mu\text{g}/\text{mg}$ (0.85 mg active drug per mg powder).[1][2][3]
- Calculation:

mg of powder required.[1][2][3]

Phase B: Preparation Workflow



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Caption: Step-by-step workflow ensuring sterility and potency preservation. Note the critical equilibration step to mitigate hygroscopicity.

Detailed Steps:

- Equilibration: Remove the desiccant-stored vial from the freezer and let it sit at room temperature for 20 minutes before opening. Why? Opening a cold vial causes condensation to form on the hygroscopic powder, ruining the remaining stock.[1]

- Dissolution: Add the calculated volume of Sterile Water. Vortex until the solution is clear and colorless to pale yellow.
- Filtration: Pass the solution through a 0.22 µm PES (Polyethersulfone) or PVDF syringe filter.
 - Warning: Do not use Nylon filters if protein binding is a concern (though minimal for this peptide).[1][2][3]
 - Never autoclave capreomycin solutions; heat destroys the cyclic peptide structure.
- Aliquoting: Dispense into light-protective (amber) or standard microcentrifuge tubes.

Storage & Stability Guidelines

Capreomycin is sensitive to hydrolysis and oxidation.[3] Adhere to these strict limits to maintain experimental integrity.

State	Temperature	Stability Duration	Conditions
Solid Powder	-20°C	3–4 Years	Desiccated, protected from light.[1][2][3]
Reconstituted	2–8°C	24–48 Hours	Keep in dark.[1][3] Discard if precipitate forms.
Frozen Stock	-20°C	1 Month	Single freeze-thaw only.
Deep Freeze	-80°C	6 Months	Preferred for long-term banking.[1][2][3]

Troubleshooting Signs:

- Darkening: A shift from clear/pale yellow to dark yellow/brown indicates oxidation.[1][3]
Action: Discard.
- Precipitation: Visible particles indicate salt crashing out or contamination.[1][2][3] Action: Discard.

References

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